

Technical Guide: Physicochemical Properties of Tenacissoside Analogs

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Compound of Interest

Compound Name: *Tenacissoside E*

Cat. No.: *B15596537*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide addresses the molecular formula and weight of **Tenacissoside E**. Following a comprehensive search, specific data for "**Tenacissoside E**" is not available in the public domain. In lieu of this, this document provides a comparative summary of the physicochemical properties of closely related and well-documented Tenacissoside compounds, namely Tenacissoside G, H, I, and L. These compounds are all C21 steroidal glycosides isolated from the stems of *Marsdenia tenacissima*.

Quantitative Data Summary

For ease of comparison, the molecular formulas and weights of the documented Tenacissoside analogs are presented in the table below.

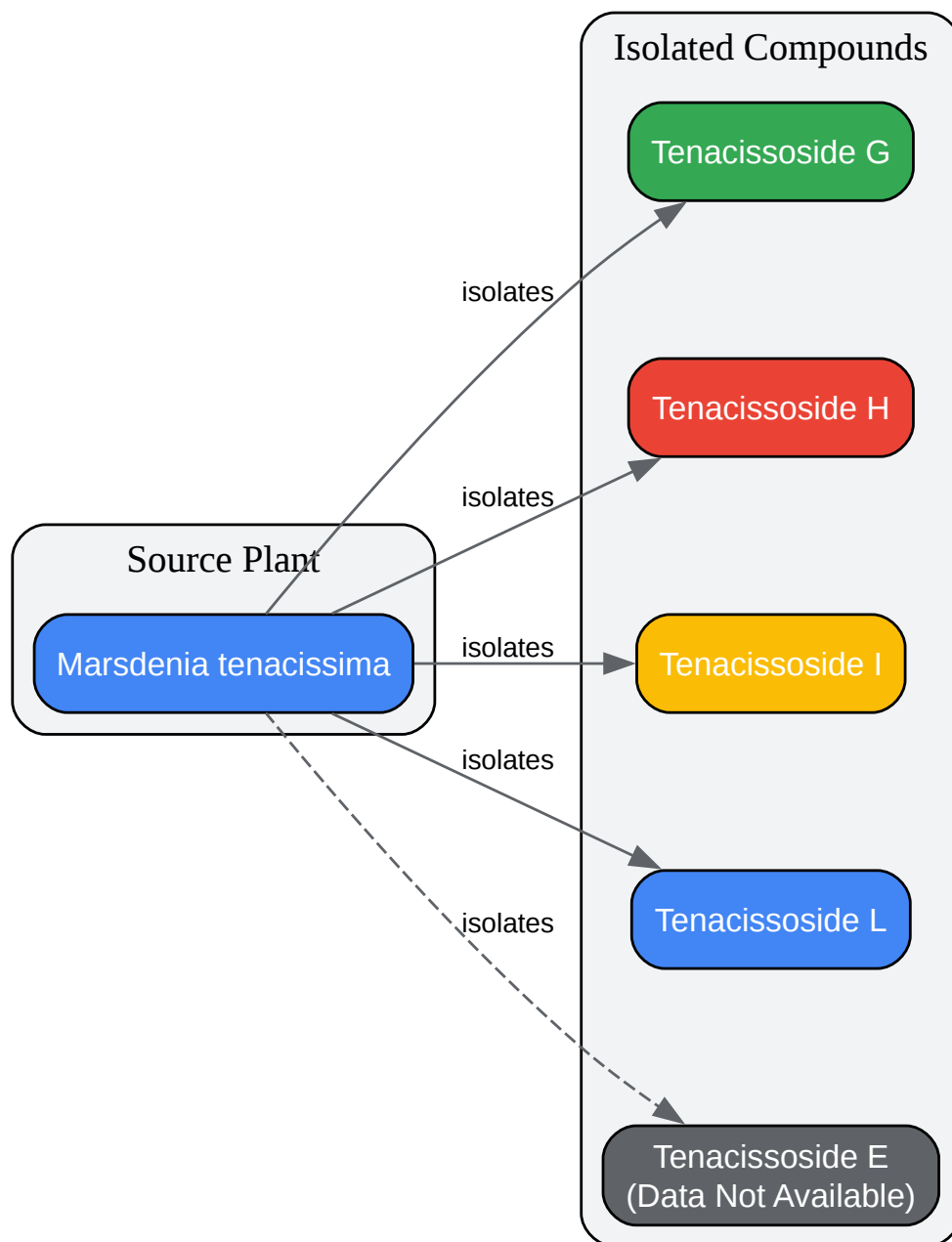
Compound	Molecular Formula	Molecular Weight (g/mol)
Tenacissoside G	C42H64O	792.95
Tenacissoside H	C42H66O14	794.97[1][2][3]
Tenacissoside I	C44H62O14	814.95[4], 815.0[5]
Tenacissoside L	C42H72O16	833

Experimental Protocols and Signaling Pathways

Due to the absence of specific data for **Tenacissoside E** in the conducted research, no experimental protocols or signaling pathways can be described for this particular compound. Research is available for related compounds such as Tenacissoside H, which has been studied for its anti-tumor activity and its role in regulating the PI3K/Akt-NF-κB transduction cascade[1]. Similarly, Tenacissoside G is noted for its potential to reverse multidrug resistance in cancer cells overexpressing P-glycoprotein[6].

Logical Relationship of Tenacissoside Analogs

The following diagram illustrates the common origin of the known Tenacissoside compounds.



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Caption: Relationship of Tenacissoside Analogs to their Botanical Source.

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